

Mechanical properties of Cr₂B versus other chromium boride phases (CrB, CrB₂)

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Compound of Interest

Compound Name: Chromium boride (Cr₂B)

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A Comparative Guide to the Mechanical Properties of Chromium Boride Phases: Cr₂B, CrB, and CrB₂

For researchers and materials scientists, the selection of appropriate hard materials is critical for applications ranging from cutting tools to wear-resistant coatings. Among the transition metal borides, chromium borides stand out for their excellent hardness, high melting points, and chemical inertness. This guide provides a detailed comparison of the mechanical properties of three key chromium boride phases—Cr₂B, CrB, and CrB₂—supported by experimental data and detailed methodologies.

Data Presentation: Mechanical Properties

The mechanical properties of Cr₂B, CrB, and CrB₂ are summarized in the table below. It is important to note that these values can vary depending on the synthesis method, sample purity, grain size, and testing methodology.

Property	Cr ₂ B	CrB	CrB ₂
Vickers Hardness (HV)	19.6 - 27 GPa[1][2]	~19.6 GPa[2]	12.3 - 16 GPa[3][4]
Elastic Modulus (E)	373 - 473 GPa (for (Fe,Cr) ₂ B)[1]	~269 GPa (Bulk Modulus)[2]	421.7 GPa[3]
Fracture Toughness (K _{IC})	3.26 - 3.6 MPa·m ^{1/2} [1]	~3.8 MPa·m ^{1/2} [5]	~3.62 MPa·m ^{1/2} [3]

Experimental Protocols

The determination of the mechanical properties of hard ceramic materials like chromium borides requires precise experimental techniques. The most common methods employed are detailed below.

Synthesis of Chromium Borides

Bulk polycrystalline samples of chromium borides are often synthesized using high-temperature and high-pressure methods to achieve high density and purity. A typical synthesis protocol involves:

- Powder Preparation: Starting with high-purity elemental powders of chromium and boron.
- Mixing and Pressing: The powders are mixed in the desired stoichiometric ratio, cold-pressed into pellets.
- Sintering: The pellets are then sintered under high pressure (e.g., 5.0 GPa) and high temperature (e.g., 1900 K) for a specific duration (e.g., 15 minutes) in a controlled environment, such as a tube furnace.[3]
- Sample Finishing: After cooling, the sintered samples are crushed into powders or polished to a mirror finish for subsequent characterization.[3]

Hardness Measurement

Vickers Hardness Test: This is a standard method for determining the hardness of materials.[\[6\]](#)
[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Sample Preparation:** The surface of the chromium boride sample is polished to a smooth, mirror-like finish to ensure accurate indentation.
- **Indentation:** A diamond indenter in the shape of a right pyramid with a square base is pressed into the material surface with a specific load (e.g., ranging from 0.49 to 9.8 N).[\[3\]](#)
- **Measurement:** After the load is removed, the two diagonals of the resulting indentation are measured using a microscope.
- **Calculation:** The Vickers hardness (HV) is calculated from the applied load and the average diagonal length.

Nanoindentation: This technique is used to measure hardness and elastic modulus on a smaller scale, which is particularly useful for thin films or individual grains.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Sample Preparation:** A highly polished surface is required.
- **Indentation:** A very sharp indenter (e.g., Berkovich or cube corner) is pressed into the material at very low loads. The load and displacement are continuously monitored during the indentation process.
- **Data Analysis:** The hardness and elastic modulus are calculated from the resulting load-displacement curve.

Fracture Toughness Measurement

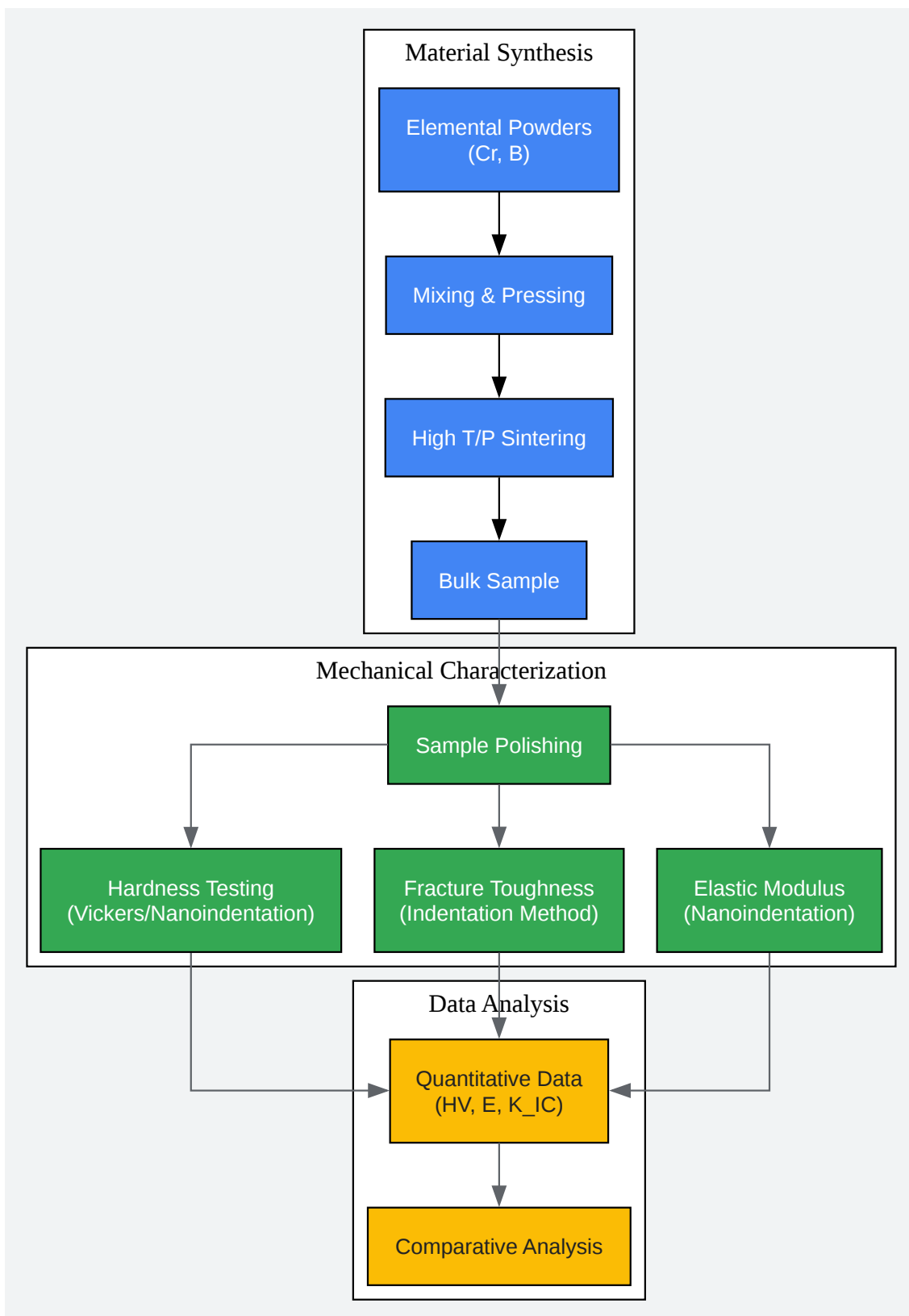
Fracture toughness (K_{IC}) quantifies a material's resistance to crack propagation.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[15\]](#)
[\[16\]](#) For brittle materials like chromium borides, the indentation fracture (IF) method is commonly used.

- **Indentation:** A Vickers indenter is used to create an indentation on the polished surface of the sample.
- **Crack Measurement:** The lengths of the radial cracks that emanate from the corners of the Vickers indentation are measured.

- Calculation: The fracture toughness is then calculated using an empirical formula that relates the indentation load, the crack lengths, the hardness, and the elastic modulus of the material.

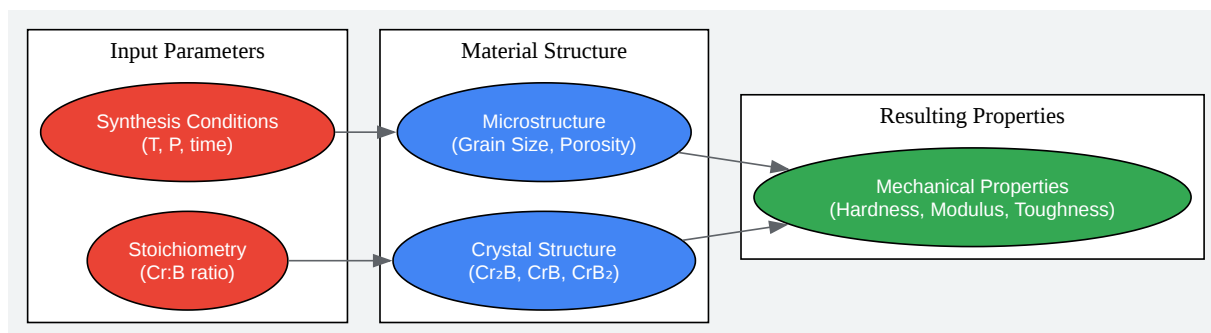
Visualizations

The following diagrams illustrate the experimental workflow for determining mechanical properties and the logical relationship between synthesis, structure, and the resulting properties of chromium borides.



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Caption: Experimental workflow for determining the mechanical properties of chromium borides.



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Caption: Relationship between synthesis, structure, and mechanical properties of chromium borides.

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References

- 1. google.com [google.com]
- 2. pubs.aip.org [pubs.aip.org]
- 3. pubs.aip.org [pubs.aip.org]
- 4. Fracture toughness tests of ceramics [SubsTech] [substech.com]
- 5. osti.gov [osti.gov]
- 6. worldoftest.com [worldoftest.com]
- 7. Vickers hardness testing (HV) for micro hardness tests [struers.com]

- 8. corrosionpedia.com [corrosionpedia.com]
- 9. aybu.edu.tr [aybu.edu.tr]
- 10. azonano.com [azonano.com]
- 11. Nanoindentation on Ceramics | Institute Advanced Ceramics [tuhh.de]
- 12. Micro/Nano Indentation Testing of Spark Plasma Sintered Al₂O₃ + ZrO₂ + cBN Ceramics [mdpi.com]
- 13. nanoscience.com [nanoscience.com]
- 14. Nanoindentation - Wikipedia [en.wikipedia.org]
- 15. wzr-ceramic.de [wzr-ceramic.de]
- 16. testresources.net [testresources.net]
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